Part 1: Single-Crystal X-ray Diffraction (SC-XRD) — The Definitive Structural Blueprint

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Compound of Interest

Compound Name:	*5-(Chloromethyl)-2-isopropylthiazole*
CAS No.:	*1051463-88-7*
Cat. No.:	*B2561303*

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For the unambiguous determination of a molecule's three-dimensional structure in the solid state, single-crystal X-ray diffraction (SC-XRD) is the undisputed gold standard.[6] It provides precise atomic coordinates, allowing for the accurate measurement of bond lengths, bond angles, and torsional angles. This information is invaluable for understanding molecular conformation, identifying stereochemistry, and, crucially, mapping the non-covalent interactions (e.g., hydrogen bonds, π-π stacking) that govern crystal packing and can influence a drug's physical properties like solubility and stability.[7][8]

Causality in Experimental Choices

The choice of radiation source is a critical first step. Molybdenum (Mo Kα, λ=0.71073 Å) is often the default due to its high energy, which provides good diffraction to high angles for most organic compounds.[6] However, for weakly diffracting crystals or when determining the absolute configuration of chiral molecules containing only light atoms, copper radiation (Cu Kα, λ=1.54178 Å) is superior due to its longer wavelength, which enhances the anomalous scattering effect.[6][7]

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Experimental Protocol: Single-Crystal X-ray Diffraction

- Crystal Selection and Mounting: Under a polarized microscope, select a single, well-formed crystal free of cracks or defects. The ideal size is typically 0.1-0.3 mm in all dimensions.[9] Carefully mount the crystal on a goniometer head using a cryoprotectant oil to prevent degradation from air and ice formation during data collection at low temperatures (typically 100 K).

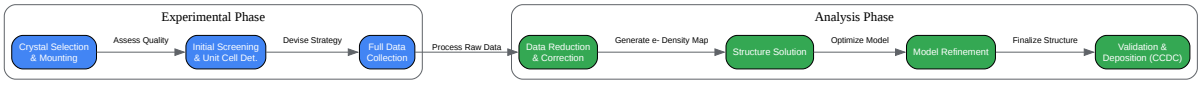
- Initial Screening and Unit Cell Determination: Collect a few initial diffraction frames to assess the crystal quality.[8] Software is then used to automatically index the diffraction spots to determine the crystal system, lattice parameters, and Bravais lattice.[8]

- Data Collection Strategy: Based on the determined crystal symmetry, a data collection strategy is devised to measure the intensities of a unique and complete set of reflections with optimal redundancy and signal-to-noise ratio.[10] This involves a series of scans where the crystal is rotated through different angles while being irradiated with X-rays.[11]

- Data Reduction and Correction: The raw diffraction data are processed to integrate the reflection intensities and apply corrections for factors such as Lorentz-polarization effects, absorption, and crystal decay.[7]

- Structure Solution and Refinement: The corrected data are used to solve the phase problem, typically using direct methods or Patterson methods, which generates an initial electron density map.[7] An atomic model is built into this map and then refined using a full-matrix least-squares method against the experimental data to optimize the atomic positions, and thermal parameters.[7]

- Validation and Deposition: The final structural model is validated using software tools to check for geometric consistency and overall quality. The data is then typically deposited in a public repository like the Cambridge Crystallographic Data Centre (CCDC).[12]



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Caption: Workflow for Single-Crystal X-ray Diffraction Analysis.

Comparative Crystallographic Data of Thiazole Derivatives

The following table summarizes crystallographic data for two distinct thiazole derivatives, illustrating how substitution patterns influence their crystal systems and packing.

Parameter	N-(4-bromophenyl)-2-(methylthio)thiazole-5-carboxamide (4a)[7]	Ethyl 5-((4-bromophenyl)carbamoyl)thiazole-4-carboxylate (4b)[7]
Formula	C11H9BrN2OS2	C13H11BrN2O3S
Crystal System	Triclinic	Monoclinic
Space Group	P-1	P21/c
a (Å)	7.425(3)	12.384(3)
b (Å)	8.875(4)	7.2750(14)
c (Å)	10.038(4)	15.939(3)
α (°)	98.79(3)	90
β (°)	100.28(3)	97.43(2)
γ (°)	104.09(3)	90
Volume (Å^3)	611.8(4)	1423.8(5)
Z	2	4

Part 2: Spectroscopic & Thermal Characterization — A Complementary Toolkit

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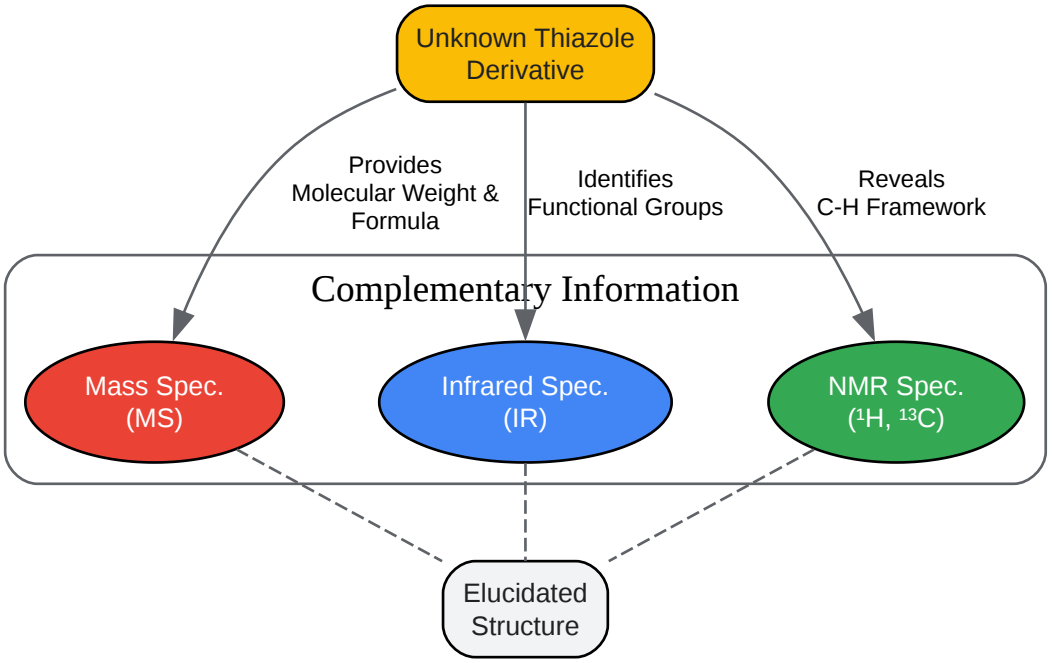
While SC-XRD provides the ultimate structural detail, it requires a high-quality single crystal and only represents the solid state. A combination of spectroscopic and thermal methods is essential for confirming the identity, purity, and stability of the bulk material and for characterizing compounds that do not readily crystallize.[13]



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Caption: Logic of Complementary Spectroscopic Techniques.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the molecular structure in solution.[14] It provides detailed information about the carbon-hydrogen framework by probing the magnetic properties of atomic nuclei.[15]

- ^{1}H NMR: Identifies the number of chemically distinct protons, their electronic environment (chemical shift), their proximity to other protons (spin-spin splitting), and their relative numbers (integration).[16]
- ^{13}C NMR: Determines the number of chemically non-equivalent carbon atoms and provides information about their hybridization state.[17]

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- Sample Preparation: Dissolve 5-10 mg of the thiazole derivative in approximately 0.6 mL of a deuterated solvent (e.g., DMSO-d6, CDCl3) in a standard 5 mm NMR tube. The choice of solvent is critical to ensure the sample dissolves and its signals do not obscure important regions of the spectrum.

- Data Acquisition: Place the NMR tube in the spectrometer. Acquire a standard ^{1}H spectrum, followed by a ^{13}C spectrum. Further 2D experiments like COSY, HSQC, and HMBC can be performed to establish connectivity between protons and carbons for complex structures.[14]

- Data Processing and Interpretation: Process the raw data (Free Induction Decay) using a Fourier transform. The resulting spectrum is then phased, baseline-corrected, and referenced (typically to the residual solvent peak or an internal standard like TMS).[15][18]

Infrared (IR) Spectroscopy

IR spectroscopy is a rapid and simple technique used to identify the presence of specific functional groups within a molecule. It works on the principle that chemical bonds vibrate at characteristic frequencies. When infrared radiation matching these frequencies is passed through a sample, it is absorbed, and this absorption is detected.[15]

- Background Scan: Ensure the ATR crystal (typically diamond) is clean. Perform a background scan to record the spectrum of the ambient environment, which will be subtracted from the sample spectrum.

- Sample Analysis: Place a small amount of the solid thiazole derivative directly onto the ATR crystal. Apply pressure using the anvil to ensure good contact.

- Data Collection: Collect the spectrum, typically by co-adding multiple scans (e.g., 16 or 32) to improve the signal-to-noise ratio. The typical range is 4000–400 cm^{-1}.[17]

Mass Spectrometry (MS)

Mass spectrometry is an analytical technique that measures the mass-to-charge ratio (m/z) of ions.[18] It provides the molecular weight of the compound, which is a critical piece of data for confirming its identity.[15] High-resolution mass spectrometry (HRMS) can provide the exact molecular formula.[19] The fragmentation pattern can also offer valuable clues about the molecule's structure.[16]

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- Sample Preparation: Prepare a dilute solution of the sample (typically ~1 mg/mL) in a suitable solvent like methanol or acetonitrile.
- Infusion: The solution is infused into the ESI source at a slow, constant flow rate.
- Ionization: A high voltage is applied to the liquid, causing it to form a fine spray of charged droplets. The solvent evaporates, leaving charged molecular ions $[M+H]^+$ or $[M+Na]^+$.
- Analysis and Detection: The ions are guided into the mass analyzer, which separates them based on their m/z ratio. A detector records the abundance of each ion, generating the mass spectrum.

Comparative Spectroscopic Data for a Thiazole Derivative

The following data for 2-((4-phenylthiazol-2-yl)hydrazono)indolin-2-one illustrates the type of information gathered from each technique.

Technique	Observation	Interpretation
^{1}H NMR (DMSO-d6)[20]	δ 10.47 (s, 1H), 8.86-7.14 (m, 10H), 6.34 (s, 1H)	Presence of NH proton, multiple aromatic protons, and a thiazole ring proton.
^{13}C NMR (DMSO-d6)[20]	δ 165.5, 144.5, 136.5, 135.2, 95.3	Signals corresponding to C=N (C2), aromatic carbons, and thiazole ring carbons (C4, C5).
IR (KBr, cm^{-1})[20]	ν 3226, 1603, 1555	N-H stretching, C=N stretching, and aromatic C=C stretching, respectively.
MS (70 eV)[20]	m/z (%) = 371 (M^+, 8)	Molecular ion peak confirms the molecular weight of the compound.

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Part 3: Thermal Analysis — Assessing Stability and Phase Behavior

For any compound intended for pharmaceutical development, understanding its thermal properties is critical. Thermal analysis techniques like Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC) provide data on melting point, decomposition, and polymorphism, which impact stability, formulation, and bioavailability.[21][22]

- Thermogravimetric Analysis (TGA): Measures the change in mass of a sample as a function of temperature. It is used to determine decomposition temperatures and study thermal stability.[21]
- Differential Scanning Calorimetry (DSC): Measures the difference in heat flow between a sample and a reference as a function of temperature. It is used to determine melting points, glass transitions, and study phase transitions (polymorphism).[22]

Experimental Protocol: TGA/DSC

- Sample Preparation: Accurately weigh a small amount of the sample (typically 2-5 mg) into an appropriate pan (e.g., aluminum).
- Instrument Setup: Place the sample pan and an empty reference pan into the instrument's furnace.
- Analysis Program: Program the instrument to heat the sample at a constant rate (e.g., 10 °C/min) under a controlled atmosphere (e.g., nitrogen).
- Data Interpretation: The resulting thermogram plots mass loss (TGA) or heat flow (DSC) against temperature. Endothermic peaks in DSC typically correspond to melting, while sharp mass loss in TGA indicates decomposition.

Comparative Thermal Data of Copper(II) Complexes with Thiazole-Based Ligands

This table shows how thermal analysis can be used to compare the stability of related compounds.

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Compound[21]	Decomposition Step 1	Decomposition Step 2	Final Residue
Complex 1	Loss of water molecules (up to 120 °C)	Ligand decomposition (200-400 °C)	CuO
Complex 2	Loss of water molecules (up to 130 °C)	Ligand decomposition (220-420 °C)	CuO
Complex 3	Loss of water molecules (up to 110 °C)	Ligand decomposition (210-410 °C)	CuO

Conclusion

The characterization of thiazole derivatives is a multi-faceted process where each analytical technique provides a unique and essential piece of the puzzle. Single-crystal X-ray diffraction delivers an unparalleled, high-resolution 3D structural model, which is fundamental for structure-based drug design. This is complemented by a suite of spectroscopic methods (NMR, IR, MS) that confirm the structure, identity, and purity of the bulk material in a way that is often more accessible and applicable to routine analysis. Finally, thermal analysis provides critical data on the physicochemical stability of the compound. By synergistically applying these techniques and understanding the causality behind each experimental choice, researchers can build a comprehensive and reliable data package, accelerating the journey of a promising thiazole derivative from laboratory synthesis to clinical application.

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